

An In-depth Technical Guide to the Toxicity of Lithium Azide Solutions

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Compound of Interest

Compound Name: *Lithium azide solution*

Cat. No.: *B8782907*

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Introduction

Lithium azide (LiN_3) is a highly reactive and toxic inorganic compound utilized in specialized chemical applications, including organic synthesis and as a precursor in materials science.[1] Typically supplied as a 20% weight by weight aqueous solution, its utility is counterbalanced by significant toxicological risks that necessitate stringent safety protocols.[1][2] This guide provides a comprehensive overview of the toxicity of **lithium azide solutions**, detailing its mechanism of action, clinical manifestations of exposure, and robust protocols for safe handling, emergency procedures, and disposal. While specific quantitative toxicity data for lithium azide is not extensively documented, the toxicological profile is considered analogous to that of other alkali metal azides, such as sodium azide, for which more data is available.[3]

Hazard Identification and Classification

Lithium azide solution is classified as acutely toxic and poses a severe health risk upon exposure through multiple routes.[1][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1 / 2	H300: Fatal if swallowed.[5][6]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[5][6]
Acute Toxicity, Inhalation	Category 1 / 2	H330: Fatal if inhaled.[5][6]

A critical and potentially fatal hazard associated with lithium azide is its reactivity with acids, which liberates the highly toxic and explosive hydrazoic acid gas.[4][7] Furthermore, contact with metals such as lead or copper, often found in plumbing, can lead to the formation of highly unstable and shock-sensitive metal azides.[4]

While specific LD50 and LC50 values for lithium azide are not readily available in the literature, the data for the closely related sodium azide provide a valuable reference for its high degree of toxicity.

Quantitative Toxicity Data for Sodium Azide

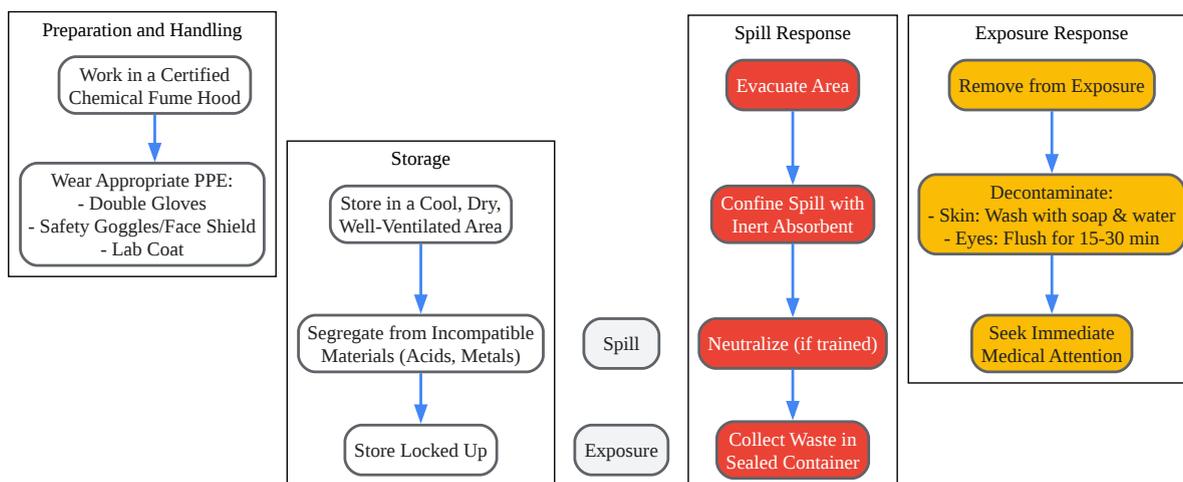
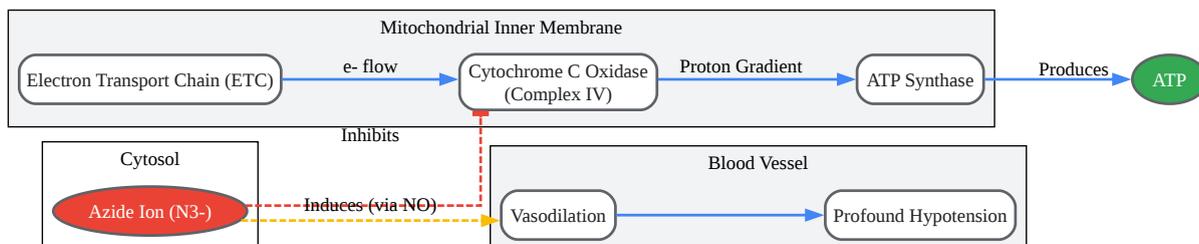
Exposure Route	Species	LD50/LC50
Oral	Rat	27 mg/kg[1][4]
Oral	Mouse	27 mg/kg[1][4]
Dermal	Rabbit	20 mg/kg[1][4]
Dermal	Rat	50 mg/kg[1][4]
Inhalation	Rat	37 mg/m ³ [1][4]
Inhalation	Mouse	32,400 µg/m ³ [1][4]

Mechanism of Toxicity

The primary mechanism of azide toxicity is similar to that of cyanide, involving the potent inhibition of mitochondrial cytochrome C oxidase (Complex IV) in the electron transport chain.[3][8] This inhibition disrupts cellular respiration, leading to a rapid cessation of aerobic metabolism and ATP production, even in the presence of adequate oxygen.[3] This "histotoxic

hypoxia" is particularly damaging to organs with high oxygen demand, such as the brain and heart.[9]

In addition to its effects on cellular respiration, the azide ion is a potent vasodilator, likely through its conversion to nitric oxide.[3][8] This vasodilation can lead to profound hypotension, further compromising organ perfusion and exacerbating the cellular damage caused by mitochondrial poisoning.[3][8]



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